

Navigating the Safe Disposal of JNJ-42041935: A Procedural Guide

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Compound of Interest

Compound Name: JNJ-42041935

Cat. No.: B608221

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **JNJ-42041935**, a potent HIF-PHD inhibitor, is a critical component of laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **JNJ-42041935**, ensuring the protection of personnel and the environment.

Core Chemical and Safety Data

JNJ-42041935, also known as HIF-PHD Inhibitor II, is a halogenated benzimidazole derivative. A comprehensive understanding of its chemical and safety properties is fundamental to its correct disposal. The following table summarizes key quantitative data for **JNJ-42041935**.

Property	Value
Chemical Name	1-(6-chloro-5-(trifluoromethoxy)-1H-benzo[d]imidazol-2-yl)-1H-pyrazole-4-carboxylic acid
Molecular Formula	C ₁₂ H ₆ ClF ₃ N ₄ O ₃
Molecular Weight	346.65 g/mol
Physical Form	Solid
Storage Class	11 - Combustible Solids
Water Hazard Class (WGK)	3 - Severely hazardous to water

Step-by-Step Disposal Protocol

While a specific Safety Data Sheet (SDS) for **JNJ-42041935** was not directly available, general procedures for the disposal of combustible, water-hazardous solid chemical waste should be strictly followed. Adherence to local, state, and federal regulations is paramount.

1. Personal Protective Equipment (PPE): Before handling **JNJ-42041935** for disposal, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Collection and Segregation:

- Solid Waste: Collect unadulterated **JNJ-42041935** powder in a clearly labeled, sealed container designated for chemical waste. Do not mix with other waste types.
- Contaminated Materials: Any materials that have come into contact with **JNJ-42041935**, such as weighing paper, pipette tips, and contaminated gloves, should be collected in a separate, clearly labeled hazardous waste container.
- Solutions: For solutions of **JNJ-42041935**, absorb the liquid with an inert absorbent material (e.g., vermiculite, dry sand). Once absorbed, treat the material as solid chemical waste.

3. Labeling and Storage:

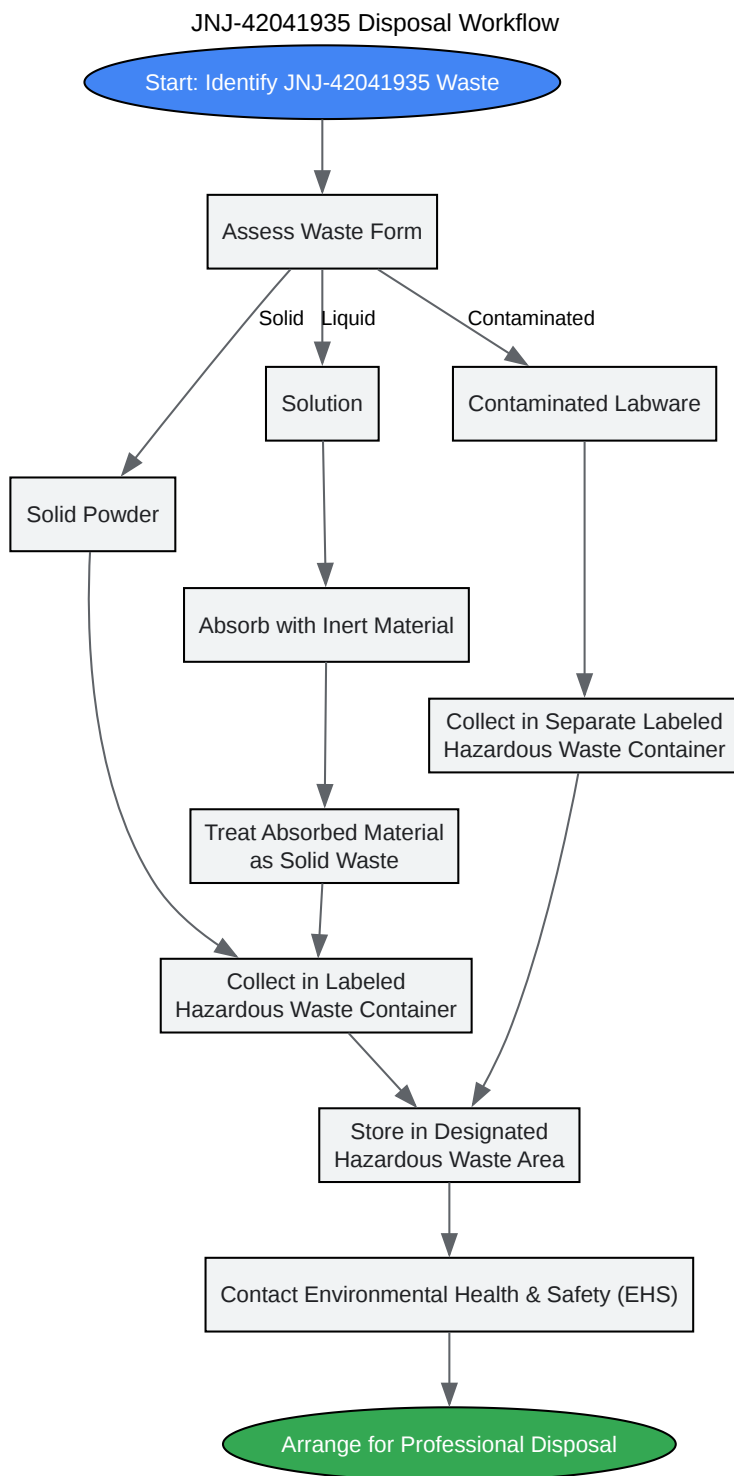
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**JNJ-42041935**," and any other information required by your institution's environmental health and safety (EHS) department.
- Store the sealed waste containers in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal contractor.
- Provide the waste disposal service with all available information on the chemical's properties and hazards.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **JNJ-42041935**.



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JNJ-42041935 Disposal Workflow

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety protocols and the relevant local, state, and federal regulations before handling or disposing of any chemical waste.

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